

# Unveiling the Physicochemical Properties of Methyl 2-(3-aminophenoxy)acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-(3-aminophenoxy)acetate

Cat. No.: B3106341

[Get Quote](#)

For researchers and professionals in the field of drug development and chemical synthesis, a precise understanding of a compound's fundamental properties is paramount. This technical brief provides the core physicochemical data for **Methyl 2-(3-aminophenoxy)acetate**, a molecule of interest in various research applications.

## Core Molecular Data

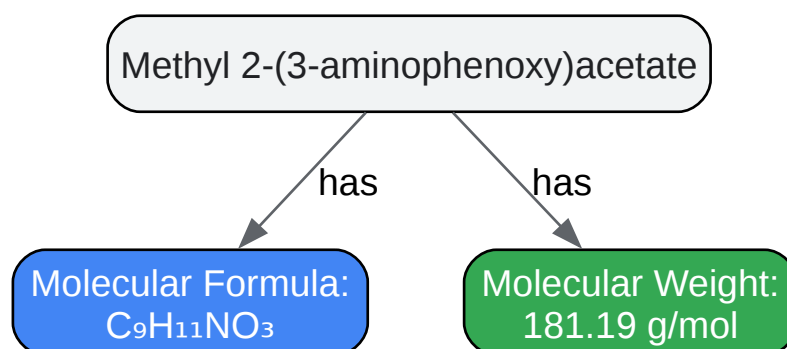
The essential molecular characteristics of **Methyl 2-(3-aminophenoxy)acetate** are summarized below. This data serves as a foundational reference for experimental design, stoichiometric calculations, and analytical interpretations.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub> [1][2]
Molecular Weight	181.19 g/mol [1][2]
Monoisotopic Mass	181.0739 Da[3]

It is important to note that while extensive experimental protocols and signaling pathways are critical components of comprehensive drug development whitepapers, they are not applicable to the fundamental physicochemical properties of a single, well-defined chemical entity like **Methyl 2-(3-aminophenoxy)acetate**. The determination of molecular weight and formula is

typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis, which are routine procedures rather than complex experimental workflows requiring detailed protocols in this context.

Below is a logical diagram illustrating the direct relationship between the compound and its key molecular identifiers.



[Click to download full resolution via product page](#)

Fig. 1: Relationship between Compound and Properties

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 2-(3-aminophenoxy)acetate | C9H11NO3 | CID 10678961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. pubchemlite.lcsb.uni.lu [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Unveiling the Physicochemical Properties of Methyl 2-(3-aminophenoxy)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3106341#methyl-2-3-aminophenoxy-acetate-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)